

Chemical and physical properties of N-Vanillylnonanamide-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Vanillylnonanamide-d3*

Cat. No.: B15619548

[Get Quote](#)

An In-depth Technical Guide to N-Vanillylnonanamide-d3

This technical guide provides a comprehensive overview of the chemical and physical properties of **N-Vanillylnonanamide-d3**, a deuterated synthetic analog of capsaicin. The information is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and visual representations of relevant biological pathways and workflows.

Core Chemical and Physical Properties

N-Vanillylnonanamide-d3, also known as Nonivamide-d3, is the deuterated form of N-Vanillylnonanamide (Nonivamide or PAVA), a capsaicinoid found in chili peppers and also produced synthetically.^[1] The deuterium labeling makes it a valuable tool in metabolic studies, pharmacokinetics, and as an internal standard in analytical chemistry.

General and Physical Properties

The physical characteristics of **N-Vanillylnonanamide-d3** are summarized in the table below. These properties are primarily based on data for the non-deuterated compound, as they are expected to be very similar.

Property	Value	Source(s)
Appearance	White to off-white powder/solid	[2][3][4]
Melting Point	54 °C	[5]
Boiling Point	200-210 °C (at 0.05 Torr)	[5]
Solubility	Methanol: 100 mg/mL[2] Ethanol: 30 mg/mL[6] DMSO: 10 mg/mL[6] DMF: 10 mg/mL[6] Chloroform, Dichloromethane: Soluble[3] Water: Slightly soluble/Insoluble[1][7]	[1][2][3][6][7]
Stability	Stable for at least 2 years when stored at +4°C, protected from light and moisture.[6] Unstable in aqueous solutions, particularly under acidic conditions (pH < 5) and in the presence of metal ions.[8]	[6][8]
Storage	2-8°C, protected from air and light.[2][3]	[2][3]

Chemical and Molecular Data

The key chemical identifiers and molecular properties for **N-Vanillylnonanamide-d3** are detailed below.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₄ D ₃ NO ₃	[3][9]
Molecular Weight	296.42 g/mol	[3][9]
CAS Number	2444-46-4 (for non-deuterated form)	[2][9]
Synonyms	N-[(4-Hydroxy-3-methoxyphenyl)methyl]nonanamide-d ₃ , Nonivamide-d ₃ , N-Vanillylpelargonamide-d ₃ , Pseudocapsaicin-d ₃	[3][9]
InChI	InChI=1S/C17H27NO3/c1-3-4-5-6-7-8-9-17(20)18-13-14-10-11-15(19)16(12-14)21-2/h10-12,19H,3-9,13H2,1-2H3,(H,18,20)/i2D3	[9] (modified for d ₃)
SMILES	[2H]C([2H])([2H])Oc1cc(CNC(=O)CCCCCCC)ccc1O	[9]
Purity	Typically ≥97% or ≥98% (HPLC)	[2][4]

Experimental Protocols

This section outlines general methodologies for the synthesis and analysis of **N-Vanillylnonanamide-d₃**.

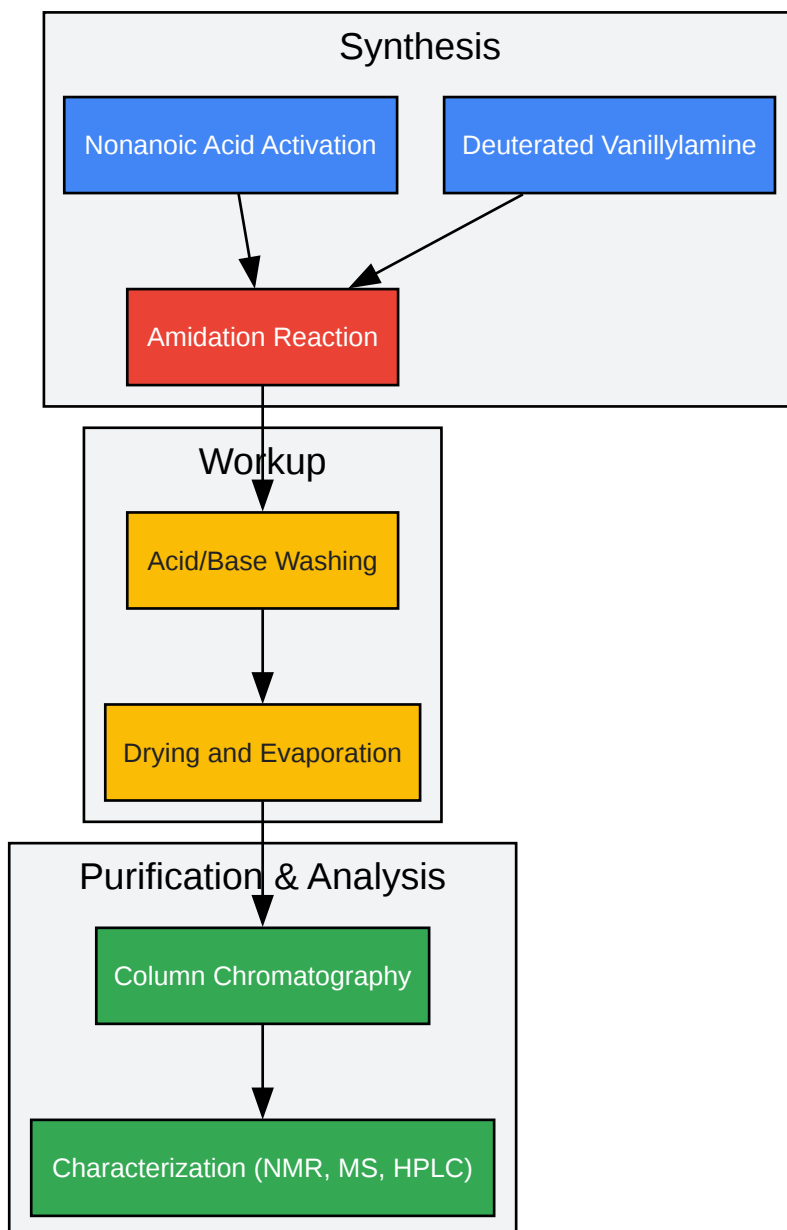
Synthesis and Purification Workflow

The synthesis of **N-Vanillylnonanamide-d₃** typically involves the condensation of vanillylamine with nonanoic acid or its activated derivative. The deuterium label is introduced by using a deuterated precursor, most commonly vanillylamine with a deuterated methoxy group.

General Protocol:

- **Activation of Nonanoic Acid:** Nonanoic acid is converted to a more reactive species, such as an acyl chloride (using thionyl chloride or oxalyl chloride) or an activated ester, to facilitate the amidation reaction.
- **Amidation Reaction:** Deuterated vanillylamine (4-hydroxy-3-(methoxy-d3)-benzylamine) is reacted with the activated nonanoic acid derivative in an appropriate aprotic solvent (e.g., dichloromethane, THF) in the presence of a base (e.g., triethylamine, pyridine) to neutralize the acid byproduct. The reaction is typically stirred at room temperature until completion, which can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** The reaction mixture is washed sequentially with dilute acid (e.g., 1M HCl) to remove excess base and amine, followed by a wash with a dilute base (e.g., saturated NaHCO₃ solution) to remove unreacted acid, and finally with brine. The organic layer is then dried over an anhydrous salt like sodium sulfate.
- **Purification:** The crude product obtained after solvent evaporation is purified, typically by column chromatography on silica gel, to yield the pure **N-Vanillylnonanamide-d3**.
- **Characterization:** The final product's identity and purity are confirmed using analytical techniques such as ¹H NMR, Mass Spectrometry, and HPLC.

General Synthesis and Purification Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **N-Vanillylnonanamide-d3**.

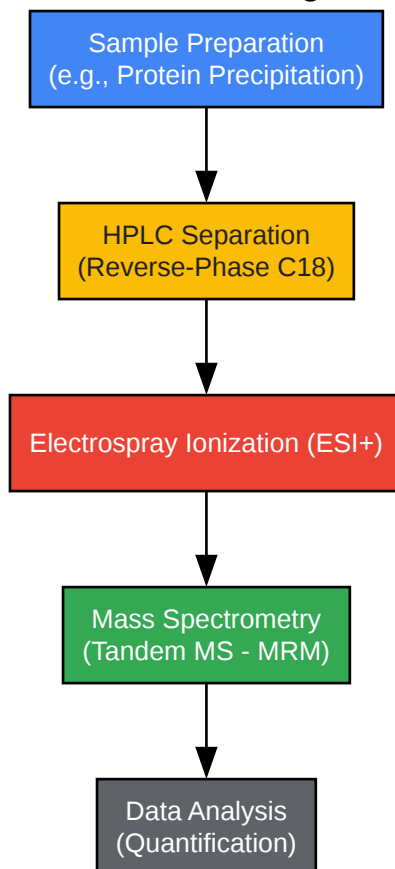
Analytical Methodologies

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Quantification:

LC-MS/MS is a highly sensitive and specific method for the analysis of **N-Vanillylnonanamide-d3**.^[10] This technique is particularly useful for quantifying the compound in complex biological matrices.

- **Sample Preparation:** For biological samples (e.g., plasma, tissue homogenates), a protein precipitation step is performed, often using a cold organic solvent like acetonitrile. The supernatant is then collected and may be further concentrated.
- **Chromatographic Separation:**
 - **Column:** A reverse-phase C18 column is typically used.
 - **Mobile Phase:** A gradient elution with a mixture of water (often with 0.1% formic acid) and an organic solvent like acetonitrile or methanol.
 - **Injection Volume:** Typically in the range of 2-10 μL .^[11]
- **Mass Spectrometric Detection:**
 - **Ionization:** Electrospray ionization (ESI) in positive ion mode is commonly employed.
 - **Detection:** Multiple Reaction Monitoring (MRM) is used for quantification. The transition from the precursor ion (parent molecule) to a specific product ion is monitored. For **N-Vanillylnonanamide-d3**, the precursor ion would be $[\text{M}+\text{H}]^+$ at m/z 297.4. A characteristic fragment ion would be selected for the product ion scan.

Analytical Workflow using LC-MS/MS



[Click to download full resolution via product page](#)

Caption: A typical workflow for the analysis of **N-Vanillylnonanamide-d3** by LC-MS/MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR is used to confirm the chemical structure of the synthesized compound.^[12]

- ¹H NMR: Provides information on the number and environment of protons. The spectrum would be very similar to non-deuterated nonivamide, but the signal corresponding to the methoxy protons at ~3.87 ppm would be absent.
- ¹³C NMR: Shows the carbon framework of the molecule.
- ²H (Deuterium) NMR: A singlet would be observed in the region corresponding to the methoxy group, confirming the location of the deuterium label.

- Solvent: A deuterated solvent such as CDCl_3 , DMSO-d_6 , or acetone-d_6 is used.[\[7\]](#)[\[12\]](#)

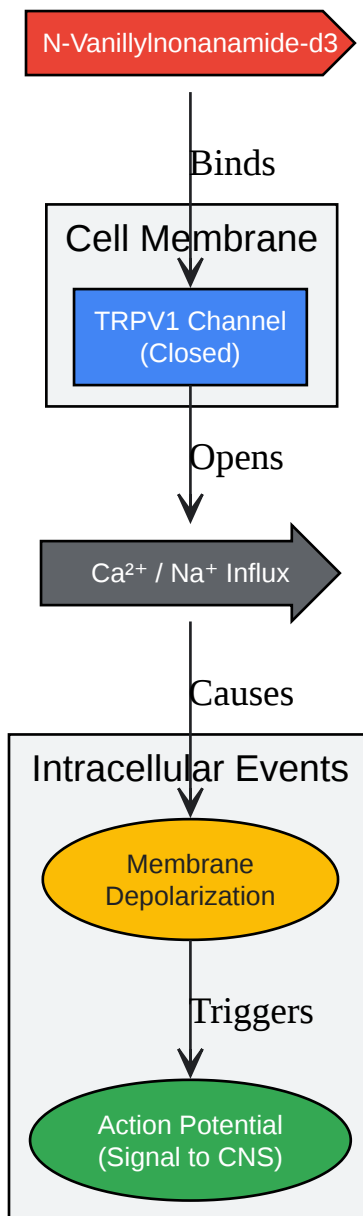
Biological Activity and Signaling Pathways

N-Vanillylnonanamide-d3, like its non-deuterated counterpart, is known to be a potent agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.[\[6\]](#)[\[13\]](#) The TRPV1 channel is a non-selective cation channel primarily expressed in sensory neurons and is involved in the sensation of heat and pain.

TRPV1 Signaling Pathway:

- Agonist Binding: **N-Vanillylnonanamide-d3** binds to the TRPV1 receptor on the cell membrane of sensory neurons.
- Channel Activation: This binding induces a conformational change in the TRPV1 channel, causing it to open.
- Cation Influx: The opening of the channel allows for a rapid influx of cations, primarily Calcium (Ca^{2+}) and Sodium (Na^+), into the neuron.
- Depolarization: The influx of positive ions leads to the depolarization of the neuronal membrane.
- Action Potential: If the depolarization reaches the threshold, an action potential is generated and propagated along the neuron to the central nervous system, resulting in the sensation of heat and pain.
- Desensitization: Prolonged activation of TRPV1 channels can lead to their desensitization, which is the basis for the analgesic effects of capsaicinoids.[\[4\]](#)

TRPV1 Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nonivamide - Wikipedia [en.wikipedia.org]
- 2. $\geq 97\%$, nicotinamide adenine dinucleotide phosphate inhibitor, powder | Sigma-Aldrich [sigmaaldrich.com]
- 3. N-Vanillylnonanamide-d3 | N/A - Coompo [coompo.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Nonivamide | 2444-46-4 [chemicalbook.com]
- 6. N-Vanillylnonanamide - CAS-Number 2444-46-4 - Order from Chemodex [chemodex.com]
- 7. Nonivamide | C₁₇H₂₇NO₃ | CID 2998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Comprehensive Stability Study of Vitamin D3 in Aqueous Solutions and Liquid Commercial Products - PMC [pmc.ncbi.nlm.nih.gov]
- 9. N-Vanillylnonanamide-d3 | CymitQuimica [cymitquimica.com]
- 10. Analytical methods for 25-hydroxyvitamin D: advantages and limitations of the existing assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. scs.illinois.edu [scs.illinois.edu]
- 13. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Chemical and physical properties of N-Vanillylnonanamide-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619548#chemical-and-physical-properties-of-n-vanillylnonanamide-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com